

Personal protective equipment for handling 3-Chlorogentisyl alcohol

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

Cat. No.: B15617401

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Essential Safety and Handling Guide for 3-Chlorogentisyl Alcohol

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **3-Chlorogentisyl alcohol**. Adherence to these procedures is critical for ensuring personal safety and proper chemical management.

Chemical and Physical Properties

A summary of key quantitative data for **3-Chlorogentisyl alcohol** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ ClO ₃	[1] [2]
Molecular Weight	174.58 g/mol	[1]
CAS Number	32744-80-2	[1]
Purity	99.70%	[1]
Appearance	Solid	[2]
IC ₅₀ Value	0.74 μM (for E. coli β-glucuronidase)	[1]
Ki Value	0.58 μM	[1]
Solubility	Sparingly soluble in DMSO, Ethanol, and PBS (pH 7.2) (1-10 mg/ml)	[2]

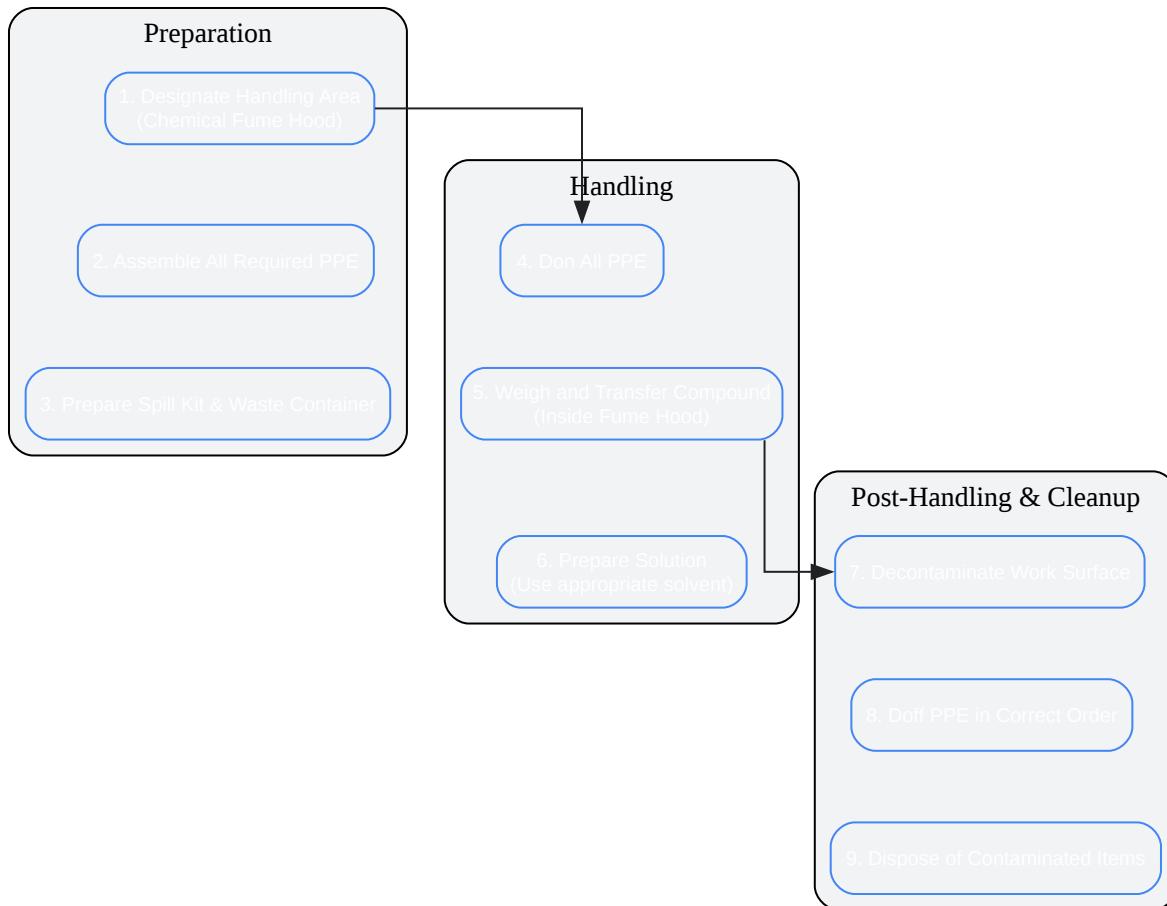
Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure risk. The following table outlines the required equipment for handling **3-Chlorogentisyl alcohol**, based on general recommendations for chlorinated and aromatic compounds.

Body Part	Required PPE	Material/Standard	Rationale
Hands	Chemical-resistant gloves	Nitrile or Neoprene	Protects against skin contact, absorption, and irritation. Nitrile offers good resistance to solvents, oils, and bases. [3] [4]
Eyes	Safety goggles or a full-face shield	ANSI Z87.1 / EN 166	Prevents eye contact from splashes or aerosols. A face shield is recommended when handling larger quantities. [3] [5]
Body	Laboratory coat	Chemically resistant material	Protects against incidental skin contact and contamination of personal clothing.
Respiratory	Use in a well-ventilated area or fume hood	N/A	Avoids inhalation of any potential dust or vapors.

Operational Plan: Step-by-Step Handling Protocol

Follow this workflow for the safe handling of **3-Chlorogentisyl alcohol** from receipt to use.



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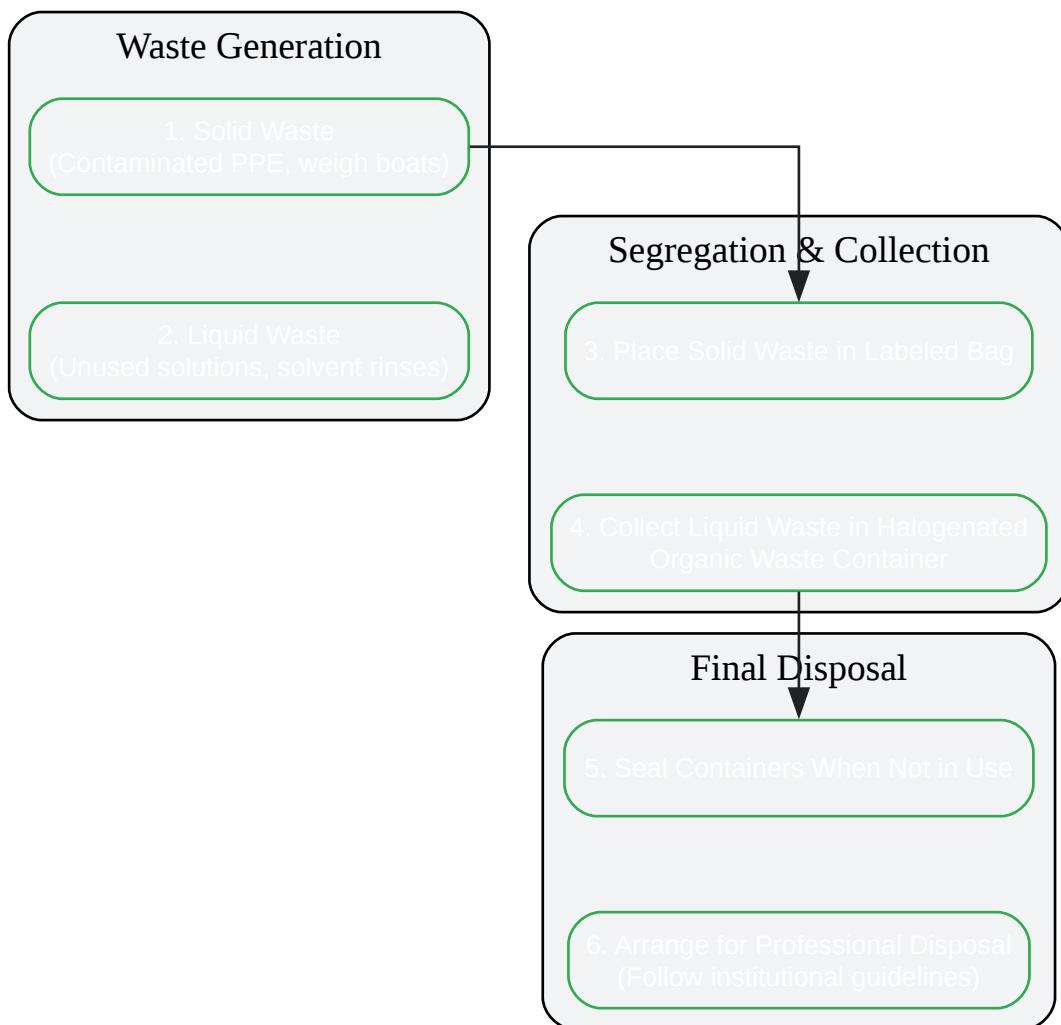
Caption: Workflow for Safe Handling of **3-Chlorogentisyl Alcohol**.

- Preparation:
 - Designate a specific, well-ventilated work area, preferably a chemical fume hood.
 - Assemble all necessary PPE as outlined in the table above.

- Ensure a chemical spill kit is readily accessible.
- Prepare a clearly labeled waste container for halogenated organic waste.
- Handling:
 - Put on all required PPE before handling the compound.
 - Carefully weigh the solid compound within the fume hood to avoid generating dust.
 - When preparing solutions, add the solvent to the solid slowly to prevent splashing. Note its limited solubility in aqueous solutions.[2]
- Post-Handling:
 - Thoroughly decontaminate the work surface and any equipment used.
 - Remove PPE, starting with gloves, followed by the lab coat and eye protection, to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after the procedure.

Disposal Plan: Waste Management Protocol

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance. All waste generated from handling **3-Chlorogentisyl alcohol** must be treated as hazardous.



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Caption: Disposal Workflow for **3-Chlorogentisyl Alcohol** Waste.

- Waste Segregation:
 - Solid Waste: All contaminated disposable items, including gloves, weigh paper, and pipette tips, must be collected in a designated, sealed plastic bag clearly labeled "Halogenated Organic Waste."
 - Liquid Waste: Unused solutions and solvent rinses containing **3-Chlorogentisyl alcohol** must be collected in a dedicated, sealed, and clearly labeled container for "Halogenated Organic Waste." Do not mix with non-halogenated waste streams.

- Storage:
 - Keep waste containers tightly closed and store them in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.
- Disposal:
 - Dispose of all waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.[6] Never dispose of this chemical down the drain.

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